

# 4-Pyrimidinecarboxylic Acid: A Versatile Intermediate in Drug Discovery and Development

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## Compound of Interest

Compound Name: 4-Pyrimidinecarboxylic acid

Cat. No.: B114565

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[City, State] – [Date] – **4-Pyrimidinecarboxylic acid** has emerged as a critical and versatile synthetic intermediate in the fields of medicinal chemistry and drug development. Its unique chemical structure, featuring a pyrimidine ring functionalized with a carboxylic acid, provides a valuable scaffold for the synthesis of a diverse array of biologically active molecules. This intermediate is particularly significant in the development of novel anticancer and antiviral agents, offering a robust starting point for the creation of targeted therapies.

Researchers and drug development professionals will find **4-pyrimidinecarboxylic acid** to be an invaluable tool in the synthesis of kinase inhibitors and other therapeutic agents. The carboxylic acid moiety allows for straightforward chemical modifications, most notably through amide bond formation, enabling the facile introduction of various functional groups to modulate the pharmacological properties of the final compounds.

This document provides detailed application notes and experimental protocols for the use of **4-pyrimidinecarboxylic acid** as a synthetic intermediate, with a focus on its application in the synthesis of kinase inhibitors targeting pathways implicated in cancer progression.

## Physicochemical Properties

A summary of the key physicochemical properties of **4-pyrimidinecarboxylic acid** is presented in the table below, providing essential data for its handling and use in synthesis.

Property	Value	Reference
CAS Number	31462-59-6	[1]
Molecular Formula	C <sub>5</sub> H <sub>4</sub> N <sub>2</sub> O <sub>2</sub>	[1]
Molecular Weight	124.1 g/mol	[1]
Melting Point	229.8-231.9 °C	[1]
Boiling Point (Predicted)	318.7 ± 15.0 °C	[1]
Density (Predicted)	1.403 ± 0.06 g/cm <sup>3</sup>	[1]
pKa (Predicted)	2.81 ± 0.10	[1]

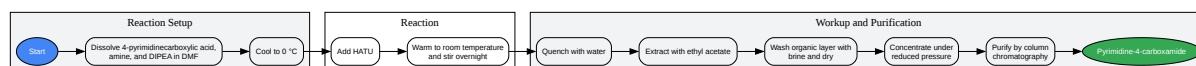
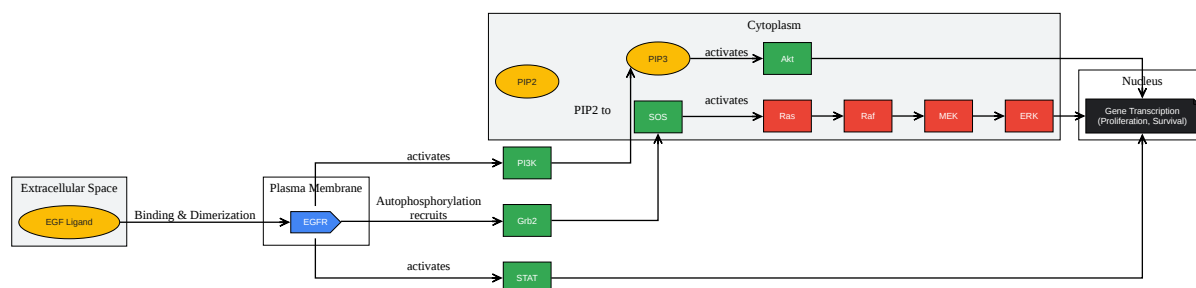
## Applications in Drug Synthesis

**4-Pyrimidinecarboxylic acid** is a key building block in the synthesis of various pharmaceuticals, particularly in the development of antiviral and anticancer agents.[2] Its derivatives have shown promise as inhibitors of key signaling proteins involved in cancer cell proliferation and survival, such as Epidermal Growth Factor Receptor (EGFR) and Focal Adhesion Kinase (FAK).

### Anticancer Applications: Kinase Inhibitors

The pyrimidine core is a common feature in many kinase inhibitors. By modifying the 4-carboxylic acid group, researchers can synthesize libraries of compounds to probe the binding pockets of kinases like EGFR and FAK, which are often overexpressed or dysregulated in various cancers.

The Epidermal Growth Factor Receptor (EGFR) signaling pathway plays a crucial role in regulating cell growth, survival, and proliferation.[3][4] Dysregulation of this pathway is a key factor in the development and progression of many cancers. The following diagram illustrates the major components of the EGFR signaling cascade.



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